

Personal protective equipment for handling Sandacanol

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Compound of Interest

Compound Name: Sandacanol

Cat. No.: B6590408

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Essential Safety and Handling Guide for Sandacanol

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Sandacanol**. It includes procedural guidance on personal protective equipment, operational plans, and disposal.

Physicochemical and Hazard Data for Sandacanol

For easy reference, the following table summarizes key quantitative data for **Sandacanol**.

Property	Value
Chemical Name	(E)-2-ethyl-4-(2,2,3-trimethyl-1-cyclopent-3-enyl)but-2-en-1-ol[1]
CAS Number	28219-61-6[1][2]
Molecular Formula	C14H24O[1][2]
Molecular Weight	208.34 g/mol [1][3]
Appearance	Colorless to pale yellow oily liquid[1][4][5]
Boiling Point	287.37 °C[1]
Flash Point	92.78 °C[1]
Specific Gravity	0.91400 to 0.91800 @ 20.00 °C[1][4]
Refractive Index	1.48600 to 1.49000 @ 20.00 °C[1]
Water Solubility	Insoluble[2]

Hazard Identification and Personal Protective Equipment (PPE)

GHS Hazard Statements:

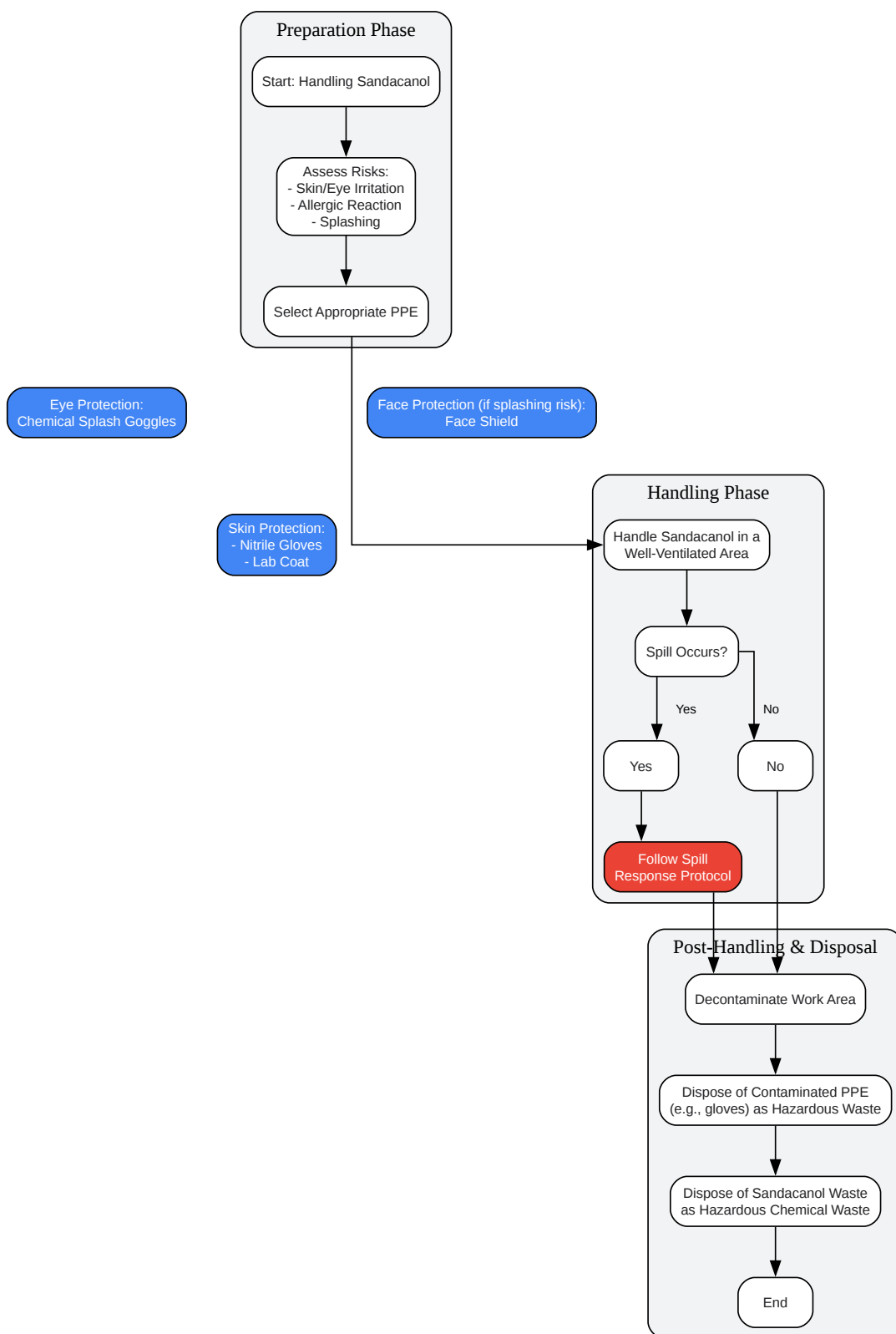
- H315: Causes skin irritation.[5][6]
- H317: May cause an allergic skin reaction.[7]
- H319: Causes serious eye irritation.[3][5][6]
- H411: Toxic to aquatic life with long lasting effects.[3][6][7]

GHS Precautionary Statements:

- P261: Avoid breathing mist or vapours.[8]
- P273: Avoid release to the environment.[5][8]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[\[5\]](#)[\[7\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.[\[8\]](#)
- P337+P313: If eye irritation persists: Get medical advice/attention.[\[6\]](#)[\[7\]](#)
- P362+P364: Take off contaminated clothing and wash it before reuse.[\[7\]](#)[\[8\]](#)
- P391: Collect spillage.[\[6\]](#)[\[7\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[6\]](#)[\[7\]](#)[\[8\]](#)

The following diagram outlines the recommended workflow for selecting and using Personal Protective Equipment when handling **Sandacanol**.



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Caption: PPE selection and handling workflow for **Sandacanol**.

Operational Plan for Handling Sandacanol

1. Engineering Controls:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.
- Ensure an eyewash station and safety shower are readily accessible.^[9]

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Always wear chemical splash goggles that meet ANSI Z.87.1 standards. If there is a significant risk of splashing, a face shield should be worn in addition to goggles.^[10]^[11]
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile gloves. Inspect gloves for any damage before use and change them frequently, especially if they become contaminated.
 - Protective Clothing: A standard laboratory coat should be worn and buttoned to protect the skin. For tasks with a higher risk of splashing, a chemical-resistant apron may be necessary.^[12]
 - Ensure that legs and feet are covered by wearing long pants and closed-toe shoes.^[13]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not typically required.^[6] However, if you are working in an area with poor ventilation or anticipate significant aerosolization, consult your institution's environmental health and safety department to determine if a respirator is needed.^[10]

3. Handling Procedures:

- Avoid direct contact with skin and eyes.^[9]
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly with soap and water after handling.^[5]

- Keep containers tightly closed when not in use.[1]

Spill and Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing.[7][9] Wash the affected area thoroughly with soap and water.[5][7] If skin irritation or a rash develops, seek medical attention.[7][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[5][7] Remove contact lenses if present and easy to do.[5][7] Seek medical attention if irritation persists.[7]
- Ingestion: If swallowed, rinse the mouth with water and seek immediate medical attention.[9]
- Spills: In the event of a small spill, absorb the material with an inert, non-combustible absorbent material (e.g., sand, vermiculite).[6] Collect the spilled material and absorbent in a sealed container for proper disposal.[6] For large spills, evacuate the area and contact your institution's emergency response team. Avoid releasing the substance into the environment. [5][6][8]

Storage and Disposal Plan

1. Storage:

- Store **Sandacanol** in a cool, dry, and well-ventilated area, away from direct sunlight and sources of ignition.[1]
- Keep the container tightly closed to prevent leakage and contamination.[1]

2. Disposal:

- Dispose of **Sandacanol** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.[6][7][8]
- Do not dispose of **Sandacanol** down the drain or in the regular trash, as it is toxic to aquatic life.[4][6][7] Contaminated PPE, such as gloves, should also be disposed of as hazardous waste.

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